

Technical Support Center: Quality Control for BMS-986235

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Compound of Interest					
Compound Name:	BMS-986235				
Cat. No.:	B1192409	Get Quote			

This technical support center provides guidance for researchers, scientists, and drug development professionals on ensuring the quality and consistency of the selective Formyl Peptide Receptor 2 (FPR2) agonist, **BMS-986235**, procured from various suppliers. Consistent quality is paramount for reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: What is BMS-986235 and what is its mechanism of action?

A1: **BMS-986235**, also known as LAR-1219, is a potent and selective agonist for the Formyl Peptide Receptor 2 (FPR2).[1][2][3] FPR2 is a G protein-coupled receptor involved in modulating inflammatory responses.[4] By activating FPR2, **BMS-986235** can promote the resolution of inflammation, making it a compound of interest for conditions like heart failure.[1] Its mechanism involves activating G-protein signaling pathways and promoting β -arrestin recruitment.

Q2: We are observing inconsistent results in our cell-based assays with **BMS-986235** from a new supplier. What could be the cause?

A2: Inconsistent results with a new batch or supplier of a small molecule like **BMS-986235** can stem from several factors, including differences in purity, the presence of impurities or residual solvents, incorrect compound identity, or variations in physical form (e.g., salt vs. free base) that affect solubility and activity. It is crucial to perform in-house quality control checks to verify the specifications of the compound.



Q3: What are the critical quality control parameters to check for a new batch of **BMS-986235**?

A3: For any new batch of **BMS-986235**, the following parameters should be assessed:

- Identity: Confirmation of the chemical structure.
- Purity: Percentage of the active compound.
- Solubility: The ability to dissolve in appropriate solvents for experimental use.
- Activity: The biological effect on its target, FPR2.

Q4: How should I prepare and store stock solutions of BMS-986235?

A4: **BMS-986235** is typically soluble in organic solvents like DMSO. For long-term storage, it is recommended to store stock solutions at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles, which can lead to compound degradation. Always refer to the supplier's datasheet for specific storage recommendations.

Troubleshooting Guide

Issue 1: Poor Solubility or Precipitation of BMS-986235 in Experimental Media

- Possible Cause: The compound may have low aqueous solubility, or the final concentration in your assay buffer may exceed its solubility limit. The quality of the compound from the supplier could also be a factor.
- Troubleshooting Steps:
 - Verify Stock Solution: Ensure your stock solution in an organic solvent (e.g., DMSO) is fully dissolved. Gently warm and vortex if necessary.
 - Optimize Final Concentration: Perform a solubility test by preparing serial dilutions of your stock solution into your aqueous experimental medium. Visually inspect for any precipitation.



- Adjust pH: For ionizable compounds, adjusting the pH of the final aqueous medium can sometimes improve solubility.
- Consider Excipients: For in vivo studies, formulation with solubilizing agents may be necessary.

Issue 2: Lower than Expected Potency or No Biological Activity

- Possible Cause: The compound from the supplier may have low purity, may have degraded, or may not be the correct chemical entity.
- Troubleshooting Steps:
 - Confirm Identity and Purity: If possible, perform analytical tests such as Mass Spectrometry (MS) to confirm the molecular weight and High-Performance Liquid Chromatography (HPLC) to assess purity. Compare these results with the supplier's Certificate of Analysis (CoA).
 - Perform a Dose-Response Curve: Conduct a dose-response experiment to determine the EC50 value in a relevant functional assay (e.g., a calcium mobilization assay in FPR2expressing cells). Compare this to the expected literature values (EC50 for hFPR2 is approximately 0.41 nM).
 - Use a Positive Control: Include a known FPR2 agonist as a positive control in your experiments to ensure the assay is performing correctly.

Issue 3: High Background Signal or Off-Target Effects

- Possible Cause: The presence of impurities in the BMS-986235 sample could lead to nonspecific or off-target effects.
- Troubleshooting Steps:
 - Assess Purity: A high-purity compound (>98%) is recommended to minimize off-target effects. Review the supplier's CoA for purity information and consider independent verification by HPLC.



- Use a Structurally Unrelated Inhibitor: To confirm that the observed effect is specific to the intended target, use a structurally different agonist or antagonist of FPR2.
- Counter-Screening: If feasible, test the compound in a cell line that does not express
 FPR2 to identify any target-independent effects.

Data Presentation: Comparative Quality Control Data

The following tables present hypothetical quality control data for **BMS-986235** from three different suppliers to illustrate potential variations.

Table 1: Purity and Identity Analysis

Parameter	Supplier A	Supplier B	Supplier C	Recommended Specification
Purity (by HPLC)	99.5%	95.2%	98.9%	≥ 98%
Molecular Weight (by MS)	361.35 [M+H]+	361.34 [M+H]+	361.36 [M+H]+	361.34
Appearance	White to off-white solid	Yellowish solid	White solid	White to off-white solid

Table 2: Biological Activity Assessment

Parameter	Supplier A	Supplier B	Supplier C	Literature Value
EC50 (hFPR2, nM)	0.45	5.2	0.51	~0.41
Solubility (in DMSO)	>50 mg/mL	>50 mg/mL	>50 mg/mL	>50 mg/mL

Experimental Protocols



Protocol 1: Purity Determination by High-Performance Liquid Chromatography (HPLC)

- Sample Preparation: Prepare a 1 mg/mL solution of BMS-986235 in a suitable solvent (e.g., acetonitrile or methanol).
- HPLC System: Use a C18 reverse-phase column.
- Mobile Phase: A gradient of water and acetonitrile with 0.1% formic acid is commonly used.
- Detection: UV detection at a wavelength determined by the UV-Vis spectrum of BMS-986235.
- Analysis: Integrate the peak areas to calculate the percentage purity.

Protocol 2: Identity Confirmation by Mass Spectrometry (MS)

- Sample Preparation: Prepare a dilute solution of BMS-986235 in a solvent compatible with the mass spectrometer's ionization source (e.g., methanol).
- Ionization: Use electrospray ionization (ESI) in positive mode.
- Analysis: Acquire the mass spectrum and look for the protonated molecular ion [M+H]+. For BMS-986235 (C18H17F2N3O3), the expected monoisotopic mass is 361.12.

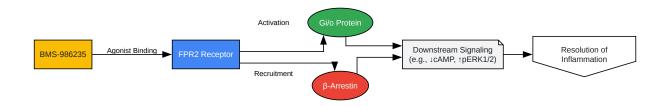
Protocol 3: Functional Activity Assay (Calcium Mobilization)

- Cell Culture: Use a cell line stably expressing human FPR2 (e.g., HEK293 or CHO cells).
- Cell Loading: Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).
- Compound Addition: Prepare serial dilutions of BMS-986235 and add them to the cells.
- Signal Detection: Measure the change in fluorescence intensity over time using a plate reader.



• Data Analysis: Plot the change in fluorescence against the compound concentration and fit the data to a four-parameter logistic equation to determine the EC50 value.

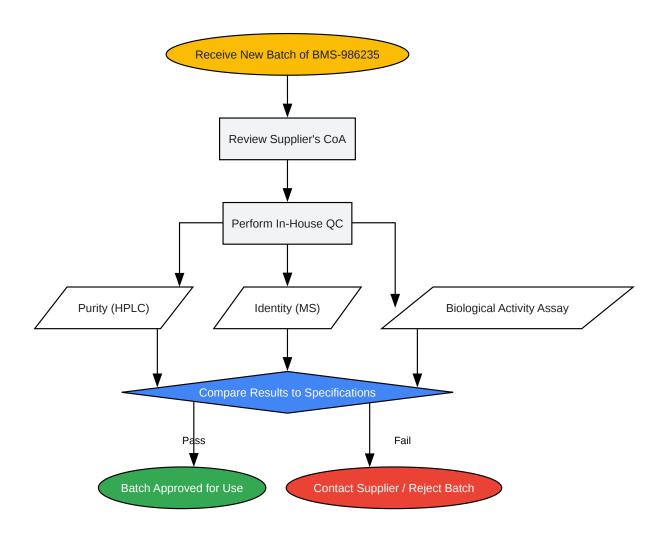
Visualizations



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Caption: Signaling pathway of BMS-986235 via the FPR2 receptor.

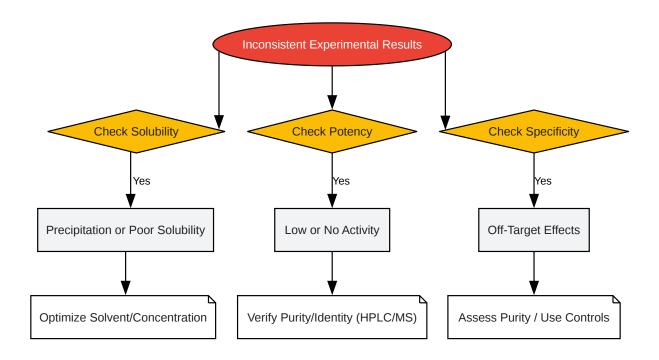




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Caption: Experimental workflow for quality control of BMS-986235.





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Caption: Troubleshooting decision tree for BMS-986235 experiments.

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